

1-(Bromomethyl)-4-(methylsulfonyl)benzene

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Bromomethyl)-4-(methylsulfonyl)benzene

Cat. No.: B1295055

[Get Quote](#)

In-Depth Technical Data: 1-(Bromomethyl)-4-(methylsulfonyl)benzene

This technical guide provides the core physicochemical properties of **1-(Bromomethyl)-4-(methylsulfonyl)benzene**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison for research and experimental purposes.

Physicochemical Properties

The fundamental molecular characteristics of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** are summarized below.

Property	Value
Molecular Formula	C8H9BrO2S[1][2]
Molecular Weight	249.12 g/mol [1]
Alternate Names	4-(Bromomethyl)phenyl methyl sulfone, 4-(Methylsulfonyl)benzyl bromide[2]
CAS Number	53606-06-7[1][2][3]

Experimental Protocols and Visualizations

The scope of this document is to provide the fundamental molecular weight and formula for **1-(Bromomethyl)-4-(methylsulfonyl)benzene**. As this request pertains to the intrinsic properties of a chemical compound rather than a biological pathway or experimental workflow, detailed experimental protocols and signaling pathway diagrams are not applicable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(BROMOMETHYL)-4-(METHYLSULFONYL)BENZENE | 53606-06-7 [chemicalbook.com]
- 2. 1-(Bromomethyl)-4-(methylsulfonyl)benzene [oakwoodchemical.com]
- 3. 1-(Bromomethyl)-4-(methylsulfonyl)benzene 95% | CAS: 53606-06-7 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [1-(Bromomethyl)-4-(methylsulfonyl)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295055#1-bromomethyl-4-methylsulfonyl-benzene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com